

practical applications of Carbamazepine-(Ph)d8 in environmental water sample analysis

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Compound of Interest

Compound Name: Carbamazepine-(Ph)d8

Cat. No.: B15554252

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Application of Deuterated Carbamazepine in Environmental Water Analysis

Application Note: AN2025CBZ01

Introduction

Carbamazepine, a widely used anti-epileptic drug, is frequently detected in various water bodies due to its high consumption, incomplete metabolism in the human body, and persistence in conventional wastewater treatment processes.^{[1][2]} Its presence in surface water, groundwater, and even drinking water has raised environmental concerns, necessitating sensitive and accurate analytical methods for its quantification.^{[1][3]} Isotope dilution mass spectrometry, employing a stable isotope-labeled internal standard, is a robust technique for the precise quantification of trace organic contaminants in complex environmental matrices.^[4] Carbamazepine-(Ph)-d8 (Carbamazepine-d8) serves as an excellent internal standard for the analysis of carbamazepine in water samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its similar chemical and physical properties to the native analyte ensure that it behaves similarly during sample extraction, cleanup, and ionization, thereby compensating for matrix effects, recovery losses, and instrument variability.^[4]

Principle

This method describes the determination of carbamazepine in environmental water samples using solid-phase extraction (SPE) followed by LC-MS/MS. Carbamazepine-d8 is spiked into the water sample as an internal standard prior to any sample preparation steps. The sample is then passed through an SPE cartridge, which retains the analyte and the internal standard. After washing the cartridge to remove interferences, the compounds are eluted with an organic solvent. The eluate is then concentrated and analyzed by LC-MS/MS. Quantification is performed by calculating the ratio of the peak area of the native carbamazepine to that of the Carbamazepine-d8 internal standard. This isotope dilution approach ensures high accuracy and precision.[\[4\]](#)[\[5\]](#)

Application

This method is applicable to a wide range of environmental water matrices, including:

- Surface water (rivers, lakes)[\[5\]](#)[\[6\]](#)
- Wastewater (influent and effluent)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Drinking water[\[1\]](#)[\[10\]](#)

Experimental Protocols

Sample Collection and Preservation

- Collect water samples in pre-cleaned amber glass bottles to prevent photodegradation.
- Upon collection, add a recovery indicator such as Carbamazepine-d8 to the sample.[\[6\]](#)
- Filter the samples through a 0.7 µm glass fiber filter within 24 hours of collection.[\[6\]](#)
- Store samples at 4°C and extract within 24 hours of collection.[\[11\]](#)

Solid-Phase Extraction (SPE)

This protocol is a synthesis of methodologies described in multiple sources.[\[4\]](#)[\[6\]](#)[\[7\]](#)

- SPE Cartridge: Oasis HLB cartridges are commonly used and have shown good recoveries.[\[6\]](#)[\[7\]](#)

- Cartridge Conditioning:
 - Pre-condition the SPE cartridge sequentially with 5 mL of methyl tert-butyl ether (MTBE), 5 mL of methanol, and 5 mL of reagent water.[4]
- Sample Loading:
 - Spike a known amount of Carbamazepine-d8 internal standard solution into the filtered water sample (typically 500 mL).[4][7]
 - Load the sample onto the conditioned SPE cartridge at a flow rate of approximately 15 mL/min.[4]
- Cartridge Washing:
 - After loading, rinse the cartridge with 5 mL of reagent water to remove polar impurities.[4]
 - Dry the cartridge under a stream of nitrogen or by vacuum for at least 30 minutes to remove residual water.[4][6]
- Elution:
 - Elute the retained analytes with 5 mL of methanol followed by 5 mL of a 10/90 (v/v) methanol/MTBE mixture into a collection tube.[4] An alternative is to elute with 12 mL of methanol.[6]
- Concentration:
 - Concentrate the eluate to a final volume of approximately 400 μ L using a gentle stream of nitrogen.[4]
 - Adjust the final volume to 500 μ L with methanol.[4]

LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source is used.[6][8]

- Chromatographic Conditions (Example):
 - Column: A C18 analytical column is commonly used.[12]
 - Mobile Phase: A gradient of water with formic acid and acetonitrile or methanol.
 - Flow Rate: 0.2 - 0.4 mL/min.
 - Injection Volume: 10 μ L.
- Mass Spectrometric Conditions (Example):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.[4]
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Specific precursor-to-product ion transitions for both carbamazepine and Carbamazepine-d8 need to be monitored. These are instrument-specific and should be optimized.

Data Presentation

The use of Carbamazepine-d8 as an internal standard allows for the accurate quantification of carbamazepine across various water matrices, correcting for potential analytical variabilities.

Parameter	Surface Water	Wastewater (Effluent)	Wastewater (Influent)	Drinking Water	Reference(s)
Recovery (%)	95.7 - 102.9	90.6 - 103.5	83.6 - 102.2	91 - 116	[4][8][13]
Method Detection Limit (MDL) (ng/L)	~1.0	-	-	-	[6]
Limit of Quantification (LOQ) (ng/L)	1.6	10 - 100 (on-column)	10 - 100 (on-column)	0.25 - 1.0	[4][5][7]
Concentration Range Detected (ng/L)	3.3 - 128.2	up to 1500	up to 6300	Not detected - 412	[1][2][6][10]

Visualizations

Experimental Workflow

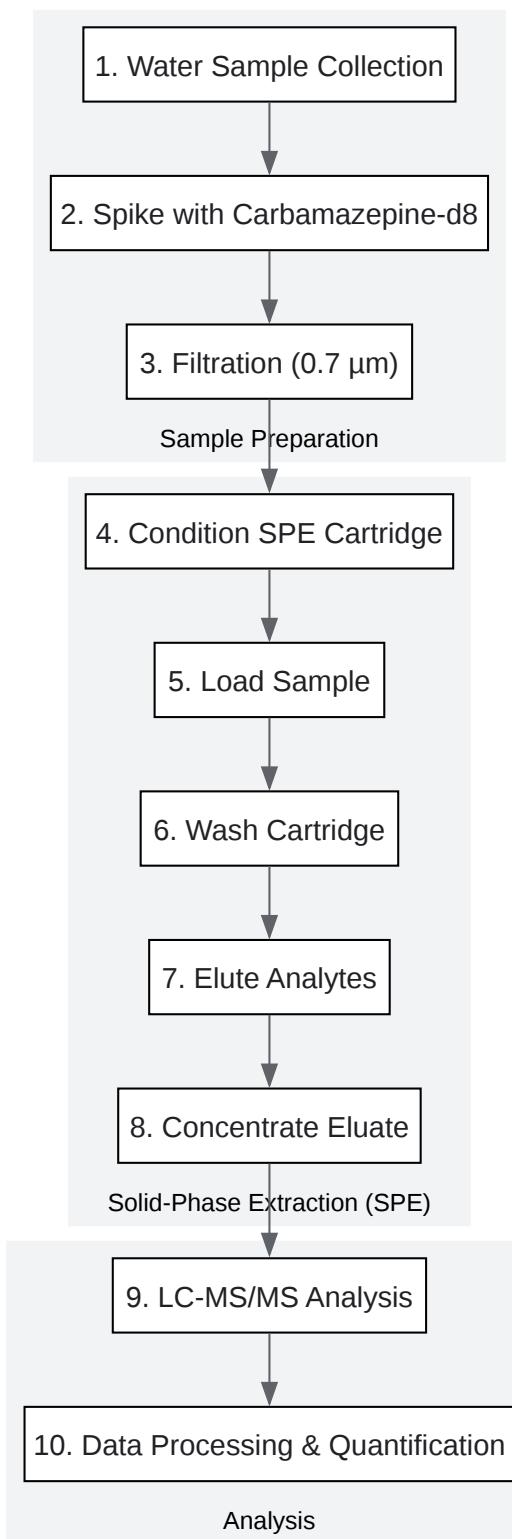


Figure 1. Experimental Workflow for Carbamazepine Analysis

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Caption: Experimental Workflow for Carbamazepine Analysis.

Logical Relationship of Isotope Dilution

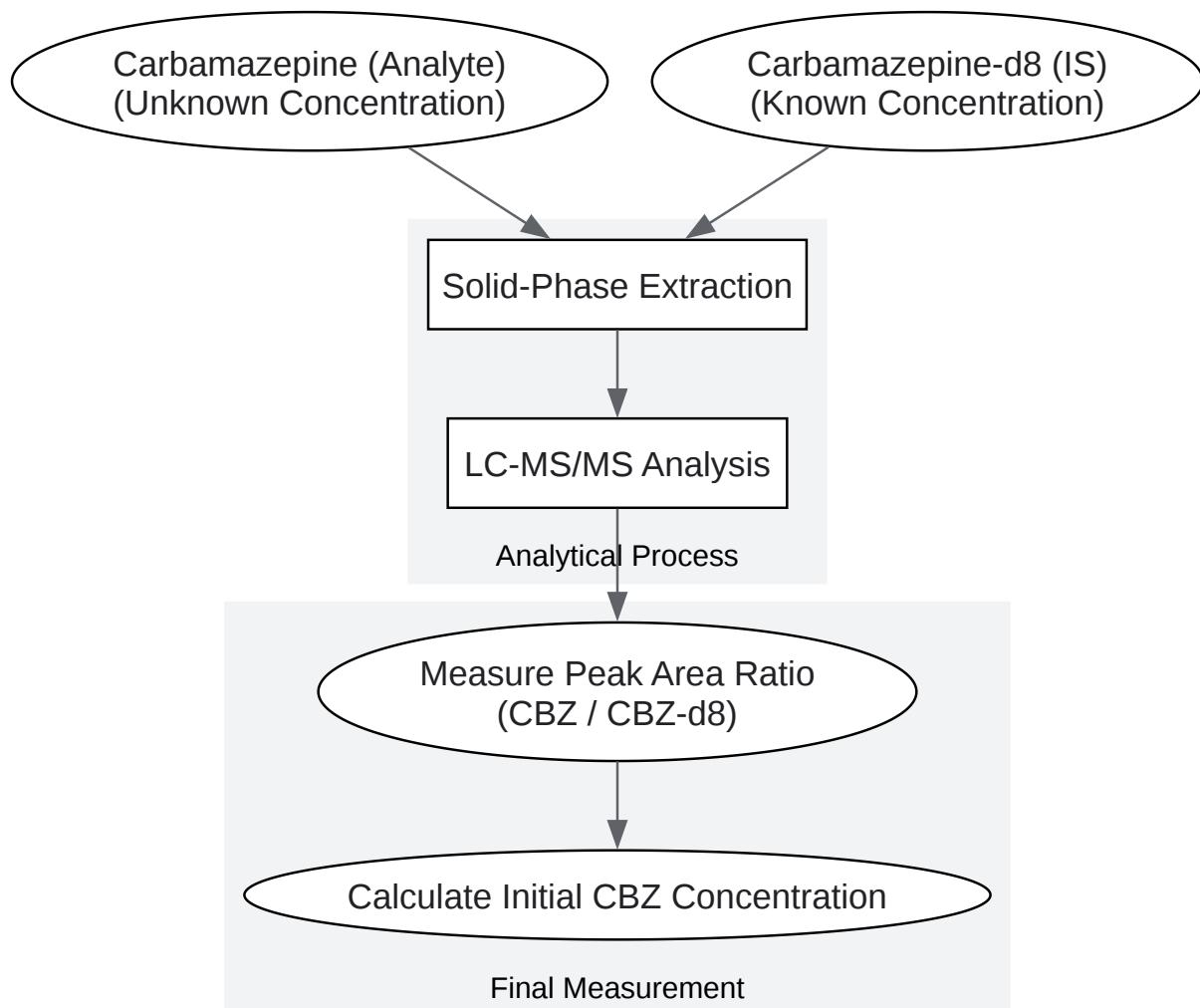


Figure 2. Principle of Isotope Dilution with Carbamazepine-d8

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Caption: Principle of Isotope Dilution with Carbamazepine-d8.

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